

A Comprehensive Technical Guide to the Physical Characteristics of 2-Methoxyethyl Laurate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethyl laurate

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Introduction

2-Methoxyethyl laurate, also known as 2-methoxyethyl dodecanoate, is an ester of lauric acid and 2-methoxyethanol. Its molecular structure and resulting physical properties are of significant interest in various scientific and industrial applications, including its potential use in pharmaceutical and cosmetic formulations. This technical guide provides a detailed overview of the core physical characteristics of **2-Methoxyethyl laurate**, supplemented with established experimental methodologies for their determination.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Methoxyethyl laurate** is presented below. It is important to note that some of these values are estimated based on computational models due to the limited availability of experimentally determined data in the public domain.

Property	Value	Source
Molecular Formula	C ₁₅ H ₃₀ O ₃	PubChem[1]
Molecular Weight	258.40 g/mol	PubChem[1]
Boiling Point	333.10 °C (estimated at 760.00 mm Hg)	FlavScents[2]
Melting Point	Not available	FlavScents[2]
Density	Not available	
Solubility in Water	1.119 mg/L at 25 °C (estimated)	
Appearance	Not available	
Odor	Not available	PubChem[1]
CAS Number	6309-52-0	

Experimental Protocols for Physical Characterization

The determination of the physical characteristics of a chemical entity like **2-Methoxyethyl laurate** requires precise and validated experimental protocols. Below are detailed methodologies for measuring key physical properties of liquid esters.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For high-molecular-weight esters like **2-Methoxyethyl laurate**, several methods can be employed:

- **Distillation Method:** A simple or fractional distillation apparatus is set up. The liquid is heated, and the temperature at which the vapor condenses and is collected as distillate over a steady range is recorded as the boiling point. It is crucial to record the atmospheric pressure at the time of the measurement as boiling points are pressure-dependent.[3]

- **Thiele Tube Method:** This micro-method is suitable for small sample volumes. A small amount of the sample is placed in a fusion tube, and an inverted capillary tube is added. The setup is heated in a Thiele tube containing a high-boiling liquid (e.g., mineral oil). The temperature at which a rapid and continuous stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary, is recorded as the boiling point. [3]
- **Thermogravimetric Analysis (TGA):** This technique can be used to estimate the normal boiling point by measuring the weight loss of a sample as a function of temperature.[4]

Determination of Melting Point (for solidifiable esters)

Should **2-Methoxyethyl laurate** be a solid at room temperature or have a melting point that allows for solidification, the following method is standard:

- **Differential Scanning Calorimetry (DSC):** DSC is a highly sensitive and accurate method for determining the melting point and heat of fusion of a substance. A small, weighed sample is heated at a controlled rate in a sealed pan, and the heat flow to the sample is compared to that of an empty reference pan. The temperature at the peak of the endothermic melting transition is recorded as the melting point.[5][6]

Determination of Density

The density of a liquid is its mass per unit volume and is an important parameter for quality control and formulation development.

- **Pycnometer Method:** A pycnometer, a flask with a specific, accurately known volume, is weighed empty, then filled with the sample liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. Temperature control is critical for accurate measurements.[7]
- **Oscillating U-Tube Method:** This method utilizes a digital density meter. The sample is introduced into a U-shaped tube which is then electronically oscillated. The instrument measures the frequency of oscillation, which is directly related to the density of the sample. This method is fast, accurate, and requires only a small sample volume.[8]

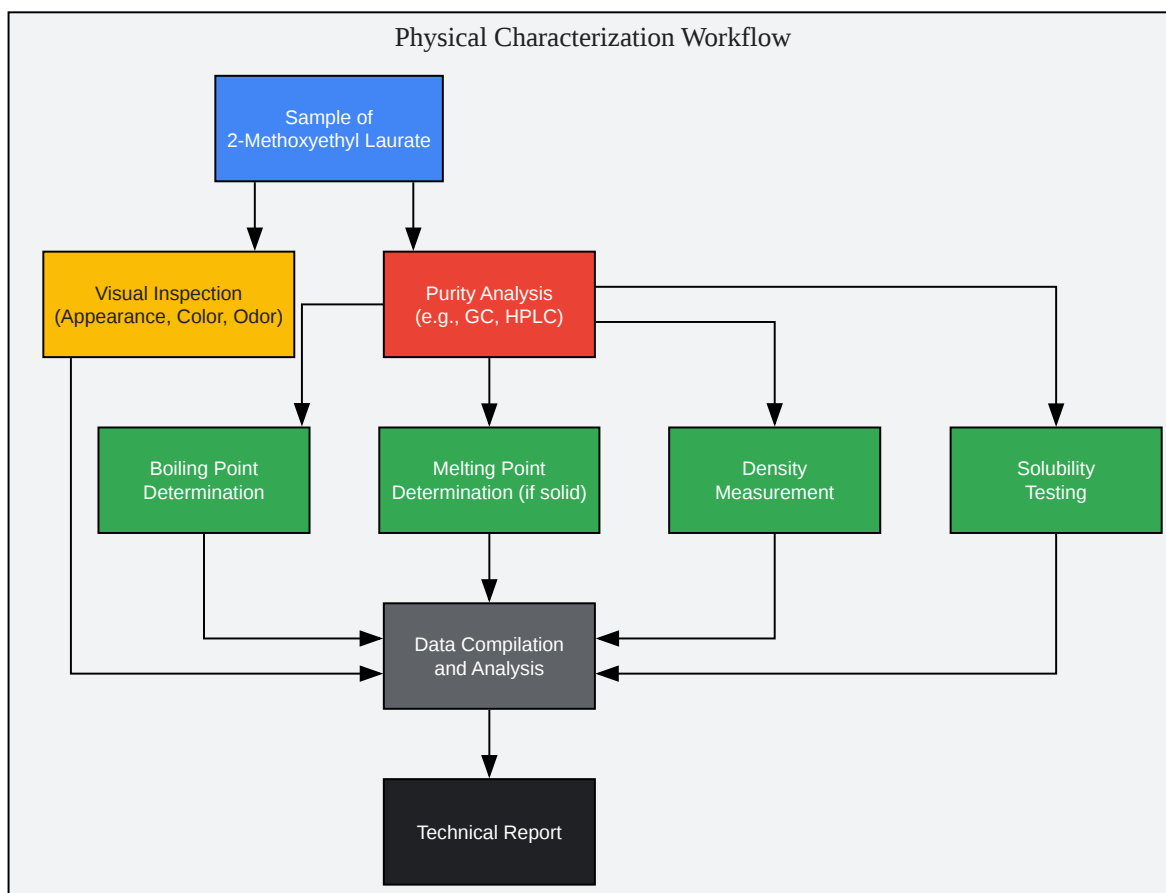
Determination of Water Solubility

The solubility of an ester in water is a critical parameter for its application in aqueous systems.

- **Shake-Flask Method:** An excess amount of the ester is added to a known volume of water in a flask. The flask is then agitated at a constant temperature for a prolonged period to ensure equilibrium is reached. The mixture is then allowed to stand, and the aqueous phase is separated and analyzed (e.g., by chromatography or spectroscopy) to determine the concentration of the dissolved ester. This method is suitable for substances with solubilities above 0.01 g/L.^[9]
- **Column Elution Method:** This method is preferred for poorly soluble substances. A solid support in a column is coated with the test substance, and water is passed through the column at a constant flow rate. The concentration of the substance in the eluate is monitored over time until it reaches a plateau, which represents the water solubility.^[9]

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a chemical substance like **2-Methoxyethyl laurate**.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Characteristics of 2-Methoxyethyl Laurate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15347580#2-methoxyethyl-laurate-physical-characteristics]

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